

A Researcher's Guide to Regioselectivity in 1-Benzoyl-1H-benzotriazole Reactions

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Compound of Interest

Compound Name: 1-Benzoyl-1H-benzotriazole

Cat. No.: B1594891

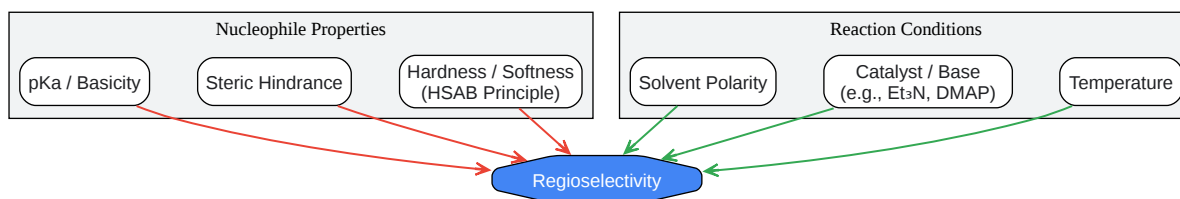
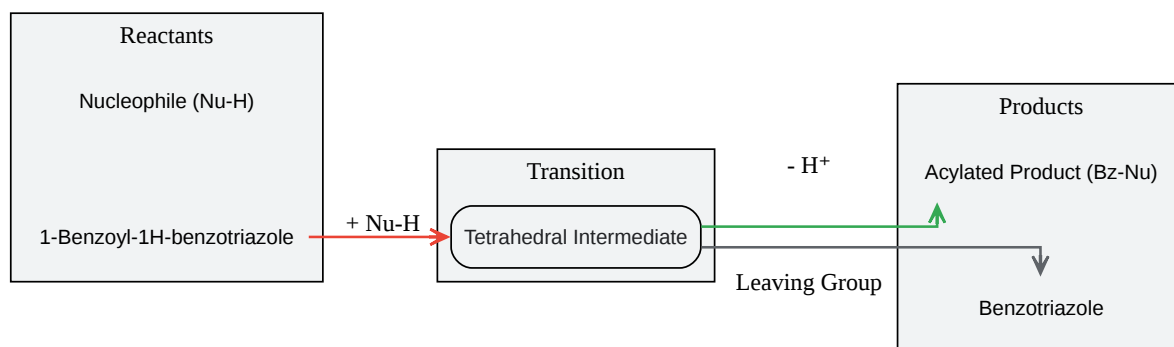
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For chemists engaged in the intricate art of molecular synthesis, particularly in the pharmaceutical and materials science sectors, the ability to predictably functionalize a molecule is paramount. Among the arsenal of acylating agents, **1-Benzoyl-1H-benzotriazole** (Bt-Bz) stands out as a remarkably stable, crystalline, and versatile reagent. Its true power, however, lies in its predictable regioselectivity. This guide provides an in-depth comparison of Bt-Bz's reactivity towards various nucleophiles, supported by mechanistic insights and validated experimental protocols, to empower researchers in leveraging its full synthetic potential.

The Engine of Reactivity: Why Benzotriazole is an Exceptional Leaving Group

Before delving into comparative reactions, it is crucial to understand the causality behind the efficacy of N-acylbenzotriazoles. The benzotriazolide anion is an excellent leaving group, a property derived from its inherent stability. Benzotriazole is a weak acid with a pKa of approximately 8.2; consequently, its conjugate base is exceptionally weak and stable. This low basicity means it is disinclined to reverse the reaction by attacking the newly formed acylated product, thus ensuring high conversion rates under mild conditions. This fundamental principle underpins the broad utility of Bt-Bz as an acyl transfer agent.

The general mechanism follows a classic nucleophilic acyl substitution pathway. The nucleophile attacks the electrophilic carbonyl carbon of the benzoyl group, proceeding through a tetrahedral intermediate before expelling the stable benzotriazolide anion.



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